

Estrogen receptor-IN-1 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: *Estrogen receptor-IN-1*

Cat. No.: *B15544180*

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Application Notes and Protocols: Estrogen Receptor-IN-1

Audience: Researchers, scientists, and drug development professionals.

Introduction

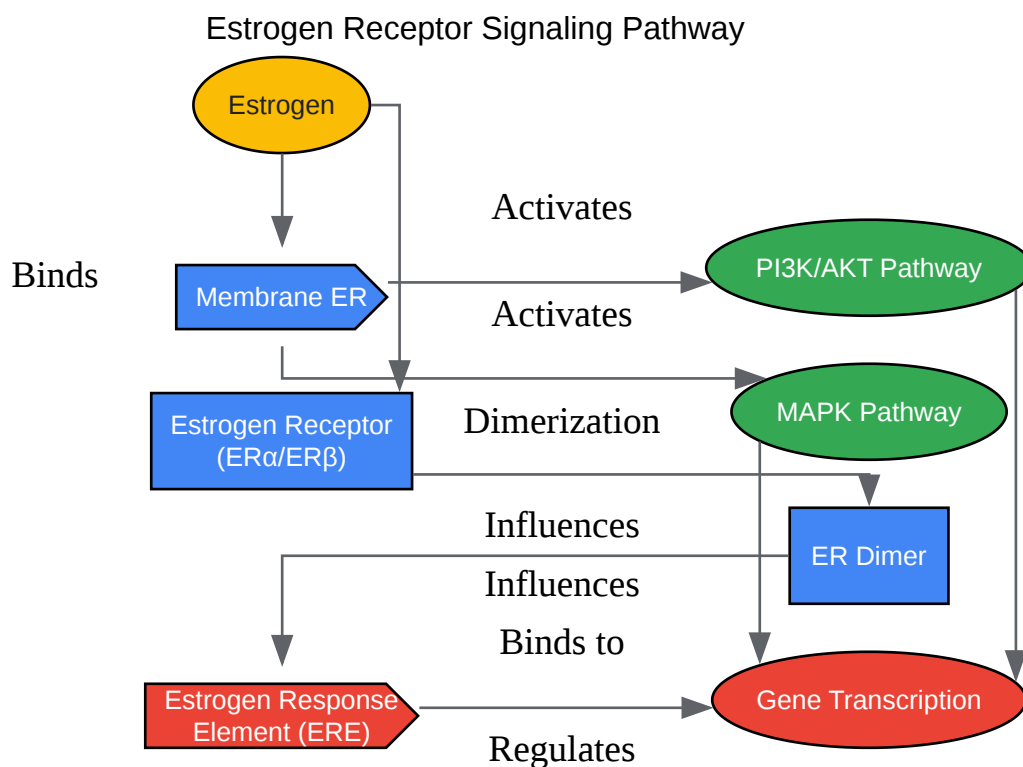
Estrogen Receptor-IN-1 is a notable inhibitor of the estrogen receptor (ER), demonstrating inhibitory activity against both ER α and ER β isoforms. As a critical regulator of cellular processes, the estrogen receptor is a key target in various research areas, including oncology and endocrinology. These application notes provide detailed information on the solubility of **Estrogen Receptor-IN-1**, along with protocols for its preparation and use in cell culture experiments.

Physicochemical and Biological Properties

Property	Value	Reference
Target	Estrogen Receptor α (ER α) / Estrogen Receptor β (ER β)	[1]
IC ₅₀	ER α : 13 μ M, ER β : 5 μ M	[1]
Solubility in DMSO	\geq 2.5 mg/mL (Saturation unknown)	[1]
Appearance	Crystalline solid (General)	
Storage Conditions	Store powder at -20°C for up to 3 years. Store stock solutions at -80°C for up to 1 year. Avoid repeated freeze- thaw cycles.	[1]

Signaling Pathway of Estrogen Receptor

Estrogen receptors (ERs) are ligand-activated transcription factors that mediate the physiological effects of estrogens. The signaling cascade can be initiated through both genomic and non-genomic pathways. In the classical genomic pathway, estrogen binding to nuclear ER α or ER β leads to receptor dimerization. This complex then binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, thereby modulating their transcription.[2] Non-genomic pathways involve membrane-associated estrogen receptors that can rapidly activate intracellular kinase cascades, such as the MAPK and PI3K/AKT pathways.[3]



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Estrogen Receptor (ER) signaling pathways.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

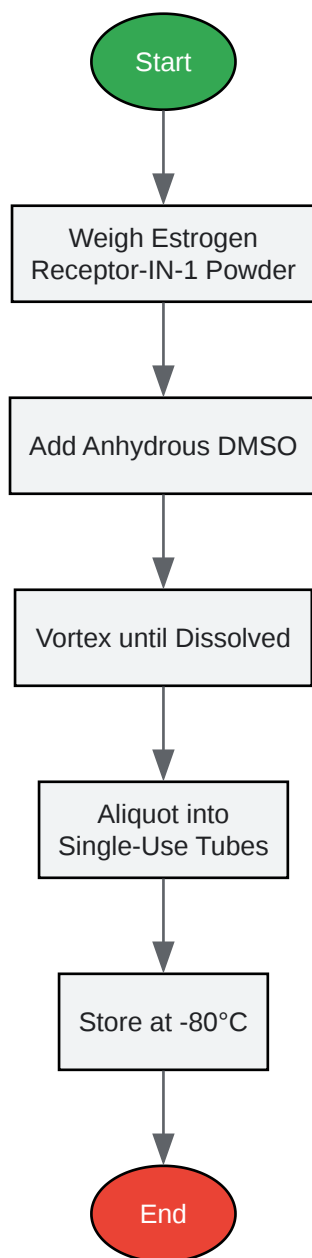
This protocol describes the preparation of a concentrated stock solution of **Estrogen Receptor-IN-1** in DMSO.

Materials:

- **Estrogen Receptor-IN-1** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass: Determine the mass of **Estrogen Receptor-IN-1** needed to prepare the desired volume of a 10 mM stock solution. The molecular weight of **Estrogen Receptor-IN-1** is required for this calculation.
- Weigh the compound: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the calculated mass of the inhibitor into the tube.
- Dissolve the compound: Add the appropriate volume of fresh, anhydrous DMSO to the tube.
- Ensure complete dissolution: Tightly cap the tube and vortex for 1-2 minutes until the compound is fully dissolved. Gentle warming in a 37°C water bath may aid dissolution, but the compound's temperature sensitivity should be considered.
- Aliquot and store: To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[1] Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage.^[1]



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Workflow for preparing a DMSO stock solution.

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution for use in cell-based assays. It is crucial to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced cytotoxicity, typically below 0.1% to 0.5%.^{[4][5]}

Materials:

- 10 mM **Estrogen Receptor-IN-1** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the 10 mM **Estrogen Receptor-IN-1** stock solution at room temperature.
- Serial Dilution (Recommended): To avoid precipitation, perform serial dilutions of the stock solution in pure DMSO first to achieve an intermediate concentration before the final dilution into the aqueous cell culture medium.
- Final Dilution: Add the desired volume of the DMSO stock or intermediate dilution to the pre-warmed cell culture medium to achieve the final experimental concentration. Mix immediately by gentle pipetting or inversion. Do not vortex medium containing serum.
- Vehicle Control: Prepare a vehicle control by adding the same volume of pure DMSO (without the inhibitor) to an equivalent volume of cell culture medium. This is essential to differentiate the effects of the inhibitor from those of the solvent.
- Immediate Use: Use the freshly prepared working solutions immediately to treat cells.

Safety Precautions

- Handle **Estrogen Receptor-IN-1** and DMSO in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **Estrogen Receptor-IN-1** and DMSO before handling.

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